

# A Technical Guide to Isopropyl 3-aminobenzoate for Research Professionals

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## Compound of Interest

Compound Name: Isopropyl 3-aminobenzoate

Cat. No.: B183034

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An In-depth Examination of a Versatile Chemical Intermediate for Drug Discovery and Development

## Introduction

**Isopropyl 3-aminobenzoate** is an aromatic ester that serves as a valuable building block in organic synthesis, particularly within the pharmaceutical and chemical research sectors. Its structure, featuring a benzene ring substituted with an amino group at the meta-position and an isopropyl ester, provides a versatile scaffold for the development of novel bioactive molecules and complex chemical entities. This technical guide offers a comprehensive overview of **Isopropyl 3-aminobenzoate**, including its chemical and physical properties, commercial availability, synthesis protocols, and potential research applications. This document is intended for researchers, scientists, and drug development professionals who are interested in utilizing this compound in their work.

## Chemical and Physical Properties

**Isopropyl 3-aminobenzoate**, with the CAS number 35005-25-5, is characterized by the molecular formula  $C_{10}H_{13}NO_2$  and a molecular weight of 179.22 g/mol. [1][2] A summary of its key physical and chemical properties is presented in the table below. While specific solubility data is limited, it is expected to be soluble in common organic solvents like methanol, ethanol, acetone, and dimethyl sulfoxide (DMSO), with limited solubility in water. [1]

Property	Value	Source
CAS Number	35005-25-5	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>10</sub> H <sub>13</sub> NO <sub>2</sub>	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	179.22 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Boiling Point	301.2 °C at 760 mmHg	<a href="#">[3]</a>
Flash Point	156.5 °C	<a href="#">[3]</a>
Density	1.099 g/cm <sup>3</sup>	<a href="#">[3]</a>
IUPAC Name	propan-2-yl 3-aminobenzoate	<a href="#">[2]</a>

## Commercial Suppliers

For research purposes, **Isopropyl 3-aminobenzoate** is available from a variety of commercial chemical suppliers. While purity specifications can vary between suppliers and batches, it is generally offered at purities suitable for research and development applications. Researchers are advised to request certificates of analysis from their chosen supplier to obtain lot-specific purity data. A non-exhaustive list of potential suppliers is provided below.

Supplier	Website
AK Scientific	--INVALID-LINK--
Alichem	--INVALID-LINK--
American Custom Chemicals Corporation	--INVALID-LINK--
ChemicalBook	--INVALID-LINK--
Vulcanchem	--INVALID-LINK--

## Synthesis Protocol

The most common method for the synthesis of **Isopropyl 3-aminobenzoate** is the Fischer esterification of 3-aminobenzoic acid with isopropanol, catalyzed by a strong acid such as sulfuric acid.[\[1\]](#) While a specific detailed protocol for the 3-amino isomer is not readily available

in the reviewed literature, a well-documented procedure for the synthesis of the isomeric Isopropyl 4-aminobenzoate can be adapted. This adaptation involves the substitution of 4-aminobenzoic acid with 3-aminobenzoic acid.

## Adapted Experimental Protocol: Synthesis of Isopropyl 3-aminobenzoate

Materials:

- 3-Aminobenzoic acid
- Isopropanol (2-propanol)
- Concentrated sulfuric acid ( $\text{H}_2\text{SO}_4$ )
- Deionized water
- Sodium bicarbonate ( $\text{NaHCO}_3$ ) solution (e.g., 5% w/v)
- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ ) or sodium sulfate ( $\text{Na}_2\text{SO}_4$ )
- Organic solvent for extraction (e.g., diethyl ether or ethyl acetate)

Procedure:

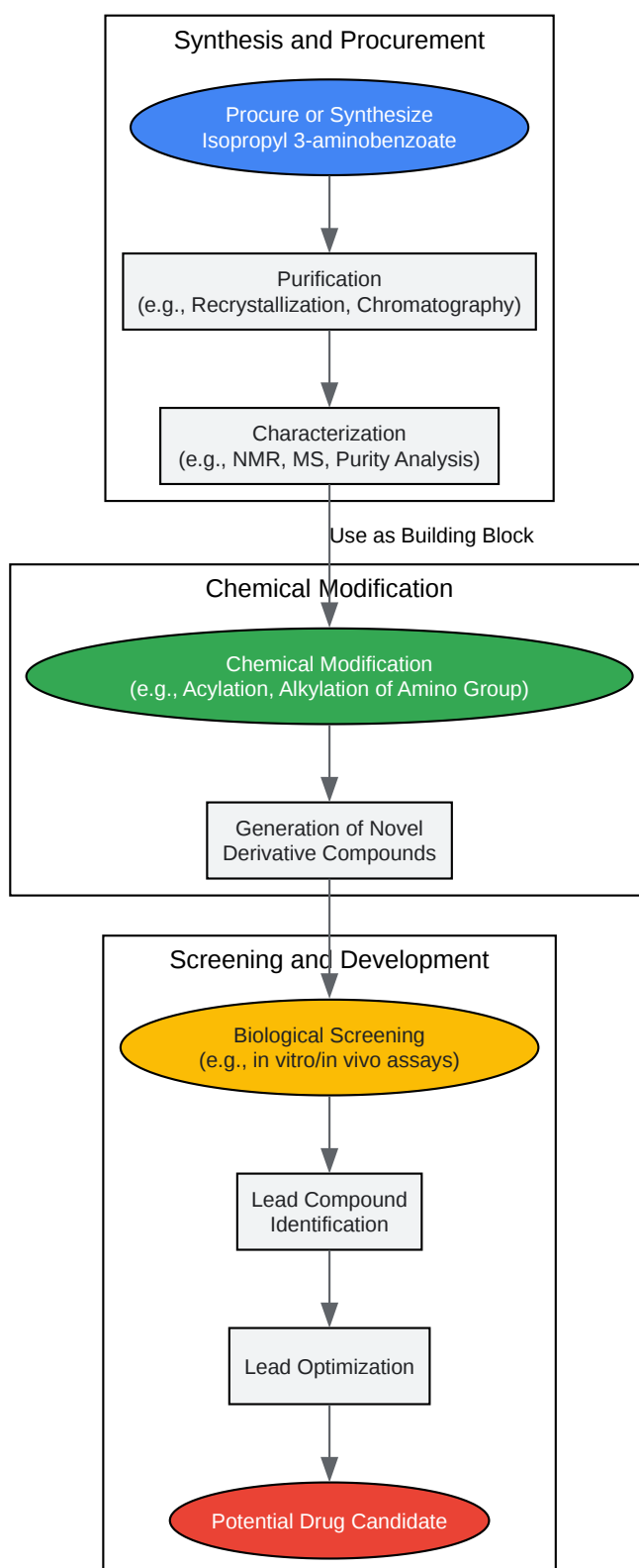
- In a round-bottomed flask equipped with a reflux condenser, dissolve 1.0 equivalent of 3-aminobenzoic acid in an excess of isopropanol.
- Carefully add a catalytic amount of concentrated sulfuric acid to the reaction mixture.
- Heat the mixture to reflux and maintain for several hours. The reaction progress can be monitored by thin-layer chromatography (TLC).
- Upon completion, allow the reaction mixture to cool to room temperature.
- Quench the reaction by slowly adding the mixture to a beaker of cold deionized water.

- Neutralize the excess acid by the careful addition of a sodium bicarbonate solution until the pH is neutral to slightly basic.
- Extract the aqueous mixture with a suitable organic solvent (e.g., diethyl ether or ethyl acetate) multiple times.
- Combine the organic extracts and wash with brine (saturated NaCl solution).
- Dry the organic layer over an anhydrous drying agent like magnesium sulfate or sodium sulfate.
- Filter the mixture to remove the drying agent and concentrate the filtrate under reduced pressure using a rotary evaporator to yield the crude product.
- The crude **Isopropyl 3-aminobenzoate** can be further purified by recrystallization or column chromatography to obtain the desired purity.

## Research Applications and Logical Relationships

**Isopropyl 3-aminobenzoate** primarily serves as a chemical intermediate in the synthesis of more complex molecules.<sup>[1]</sup> Its bifunctional nature, possessing both an amino and an ester group, allows for a variety of chemical transformations. The amino group can be acylated, alkylated, or used in the formation of amides, while the ester group can be hydrolyzed or transesterified. This versatility makes it a valuable starting material in drug discovery for the generation of compound libraries for screening.

The general workflow for utilizing **Isopropyl 3-aminobenzoate** as a building block in research is depicted in the following diagram.



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Workflow for **Isopropyl 3-aminobenzoate** in Drug Discovery.

As illustrated, the initial step involves either the synthesis or procurement of **Isopropyl 3-aminobenzoate**, followed by its purification and characterization to ensure it meets the required quality standards for subsequent reactions. The compound then serves as a versatile starting material for chemical modifications to generate a library of new chemical entities. These derivatives can then be subjected to biological screening to identify lead compounds with desired activities, which can be further optimized to develop potential drug candidates.

Currently, there is a lack of specific information in the public domain detailing the involvement of **Isopropyl 3-aminobenzoate** in defined signaling pathways. Its utility is primarily established as a precursor for the synthesis of other molecules that may have biological activity. The biological effects of any derivatives would be dependent on the specific modifications made to the parent molecule.

## Conclusion

**Isopropyl 3-aminobenzoate** is a commercially available and synthetically accessible chemical intermediate with significant potential in research and development, particularly in the field of medicinal chemistry. Its versatile structure allows for the creation of diverse molecular entities for biological screening. While detailed biological data on **Isopropyl 3-aminobenzoate** itself is scarce, its role as a foundational building block for the synthesis of novel compounds underscores its importance for the scientific community. Researchers are encouraged to leverage this versatile molecule in their quest for new therapeutic agents and innovative chemical solutions.

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## References

- 1. Isopropyl 3-aminobenzoate (35005-25-5) for sale [vulcanchem.com]
- 2. Isopropyl 3-aminobenzoate | C<sub>10</sub>H<sub>13</sub>NO<sub>2</sub> | CID 236743 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 35005-25-5, ISOPROPYL 3-AMINO BENZOATE [lookchemicals.com]

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